

Essential Safety and Logistics for Handling MRS2395

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Compound of Interest

Compound Name: MRS2395

Cat. No.: B1246216

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This guide provides crucial safety, handling, and disposal information for **MRS2395**, a potent P2Y₁₂ receptor antagonist used in research. The following procedures are based on general laboratory safety protocols and publicly available data, as a specific Material Safety Data Sheet (MSDS) was not publicly available. Researchers should always consult their institution's safety guidelines and, if possible, obtain the supplier-specific SDS before handling this compound.

Personal Protective Equipment (PPE)

When handling **MRS2395**, especially in powdered form, appropriate personal protective equipment is essential to minimize exposure.^{[1][2][3]} Standard laboratory PPE should be used, with specific attention to the following:

- **Eye and Face Protection:** Safety glasses with side shields or chemical splash goggles are required to protect against accidental splashes.^[1] A face shield may be necessary when handling larger quantities or if there is a significant risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or latex, should be worn to prevent skin contact.^[1] Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A standard laboratory coat must be worn to protect street clothes from contamination.^[1]

- **Respiratory Protection:** When handling the powdered form of **MRS2395** outside of a certified chemical fume hood, a respirator may be necessary to prevent inhalation. The appropriate type of respirator should be determined by a qualified safety professional based on a risk assessment.

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **MRS2395** and ensure a safe laboratory environment.

Handling:

- **Weighing and Aliquoting:** Handle the powdered form of **MRS2395** in a well-ventilated area, preferably within a chemical fume hood or a powder handling enclosure, to minimize inhalation risk.[3] Use designated spatulas and weigh boats.[4]
- **Solution Preparation:** **MRS2395** is often dissolved in solvents like Dimethyl Sulfoxide (DMSO) for experimental use. When preparing solutions, work in a fume hood and avoid direct contact with the solvent and the compound.
- **General Practices:** Avoid creating dust when handling the powder. Keep containers closed when not in use.[4] After handling, wash hands thoroughly.

Storage:

- **Temperature:** Store **MRS2395** at -20°C for long-term stability.[5] Some suppliers may ship the product at room temperature, but it is recommended to store it under the conditions specified in the Certificate of Analysis upon receipt.[6]
- **Container:** Keep the compound in its original, tightly sealed container to protect it from moisture and light.
- **Segregation:** Store **MRS2395** away from incompatible materials. While specific incompatibilities are not documented without an MSDS, it is good practice to store it separately from strong oxidizing agents, acids, and bases.[7]

Disposal Plan

Dispose of **MRS2395** and any contaminated materials in accordance with institutional and local regulations for chemical waste.

- Waste Categorization: Unused **MRS2395** and solutions containing it should be treated as chemical waste.
- Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is known.
- Contaminated Materials: Dispose of items such as gloves, weigh boats, and pipette tips that have come into contact with **MRS2395** as solid chemical waste.
- Empty Containers: Rinse empty containers thoroughly with an appropriate solvent. The rinsate should be collected as chemical waste. Once decontaminated, the empty container can be disposed of according to institutional guidelines.[\[8\]](#)
- Non-Hazardous Waste: In the absence of a formal hazardous waste determination, it is prudent to handle all waste associated with **MRS2395** as chemical waste.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Data Presentation

Chemical and Pharmacological Properties of MRS2395

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ ClN ₅ O ₄	[5]
Molecular Weight	439.94 g/mol	[5]
Function	P2Y ₁₂ Receptor Antagonist	[5]
K _i for ADP-induced platelet aggregation	3.7 μM (in rat platelets)	
IC ₅₀ for ADP-induced cAMP inhibition	7 μM (in rat platelets with PGE ₁)	[6]

In Vivo Experimental Parameters

Parameter	Details	Source
Animal Model	Mice (e.g., C57BL/6)	[12]
Dose	1.5 mg/kg	[12]
Route of Administration	Intraperitoneal (i.p.) injection	[12]
Vehicle	DMSO solution	[12]
Frequency	Every other day for 5 days	[12]

Experimental Protocols

Representative In Vivo Protocol for MRS2395 Administration in Mice

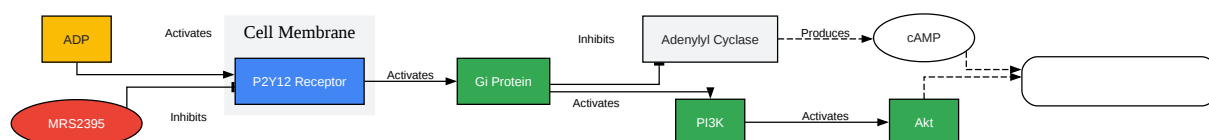
This protocol is a generalized example based on published research and should be adapted to specific experimental needs and institutional guidelines.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Animal Acclimation: Acclimate mice to the facility for at least one week before the start of the experiment.
- Formulation Preparation:
 - On the day of the experiment, prepare a stock solution of **MRS2395** in DMSO.
 - Further dilute the stock solution with sterile saline or phosphate-buffered saline (PBS) to the final desired concentration for injection. The final concentration of DMSO should be minimized to avoid toxicity.
- Dosing:
 - Weigh each mouse to determine the precise injection volume.
 - Administer **MRS2395** (e.g., at 1.5 mg/kg) via intraperitoneal injection using a sterile syringe and an appropriate gauge needle.[\[12\]](#)

- Administer an equivalent volume of the vehicle solution (e.g., DMSO in saline) to the control group.
- Monitoring:
 - Monitor the animals for any adverse reactions following the injection.
 - Proceed with the experimental paradigm (e.g., behavioral testing, tissue collection) at the predetermined time points.
- Euthanasia and Tissue Collection:
 - At the end of the experiment, euthanize the animals using an approved method.
 - Collect tissues or blood as required for downstream analysis.

Visualizations

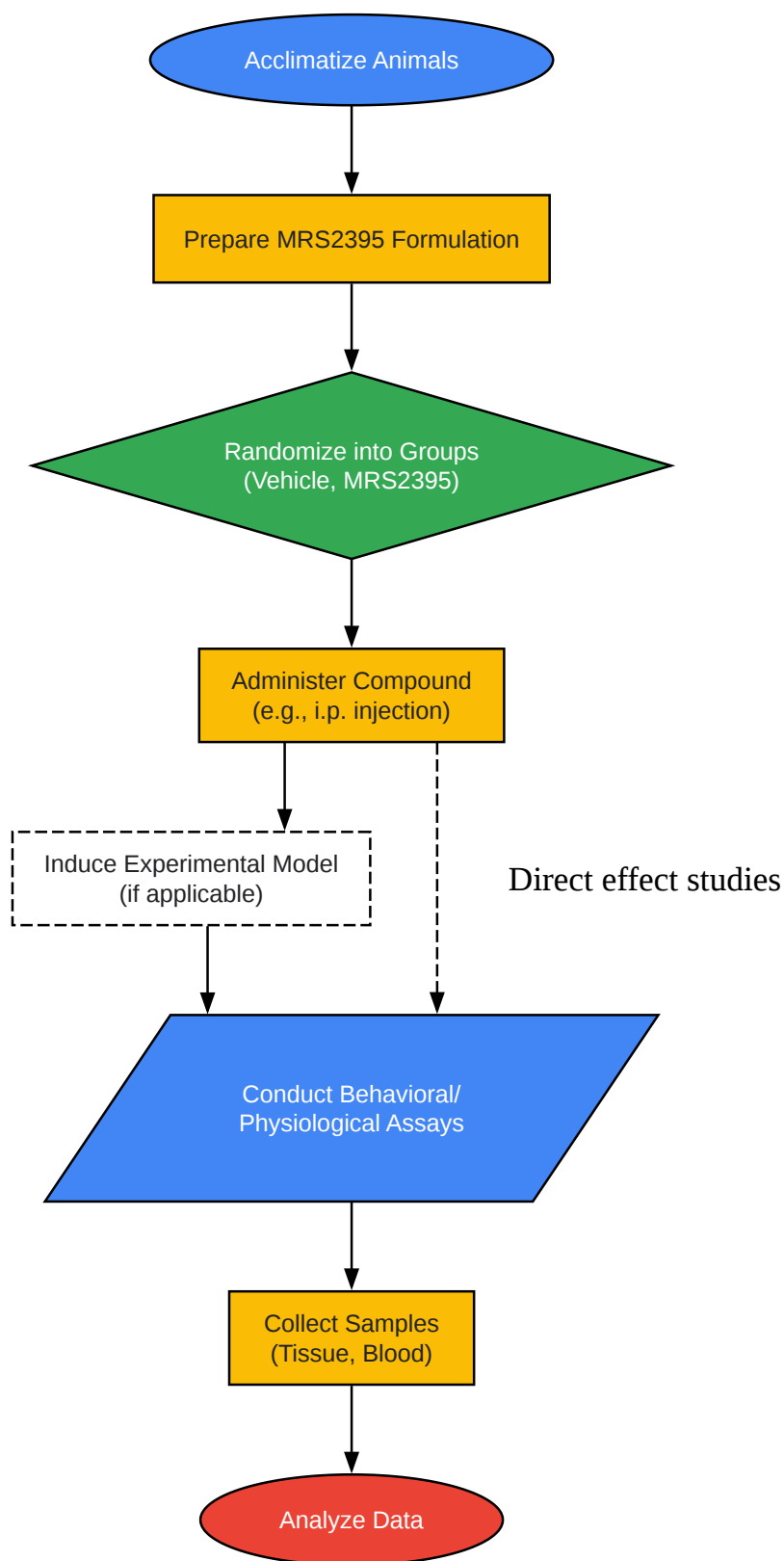
P2Y12 Receptor Signaling Pathway



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Caption: P2Y12 receptor signaling pathway and the inhibitory action of **MRS2395**.

General Experimental Workflow for In Vivo Studies



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Caption: A generalized workflow for in vivo experiments involving **MRS2395**.

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